

In-Depth Technical Guide: Safety and Handling of Methyl 6-hydroxy-5-nitronicotinate

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Compound of Interest

Compound Name: Methyl 6-hydroxy-5-nitronicotinate

Cat. No.: B1287786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl 6-hydroxy-5-nitronicotinate** (CAS No. 222970-61-8). The information presented is intended for use by trained professionals in a laboratory or drug development setting. As toxicological properties of this compound have not been thoroughly investigated, it is imperative to handle it with the utmost caution, treating it as a substance with significant potential hazards.^[1]

Chemical and Physical Properties

Limited quantitative data is available for **Methyl 6-hydroxy-5-nitronicotinate**. The following table summarizes the known physical and chemical properties.


Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂ O ₅	PubChem[2], Angene Chemical[1]
Molecular Weight	198.13 g/mol	PubChem[2], Angene Chemical[1]
Appearance	Solid	Angene Chemical[1]
Boiling Point	365.4 °C at 760 mmHg	Angene Chemical[1]
CAS Number	222970-61-8	PubChem[2], Angene Chemical[1]
IUPAC Name	methyl 5-nitro-6-oxo-1H-pyridine-3-carboxylate	PubChem[2]

Hazard Identification and Classification

Methyl 6-hydroxy-5-nitronicotinate is classified as a hazardous substance. The primary and most severe hazard identified is its potential to cause severe skin burns and eye damage.[1][2]

GHS Classification

The following table outlines the Globally Harmonized System (GHS) classification for this compound.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage	 alt text	Danger

Source: ECHA C&L Inventory, Angene Chemical SDS[1][2]

Summary of Hazards

- **Primary Hazard:** Corrosive. Causes severe skin burns and eye damage upon contact.[1][2]
- **Toxicological Data Gaps:** The chemical, physical, and toxicological properties have not been thoroughly investigated.[1] Specific target organ toxicity, carcinogenicity, mutagenicity, and reproductive toxicity data are not available.[1]
- **Ecological Hazard:** No data is available on the ecological effects of this compound.[1] It is recommended to prevent its release into the environment.[1]

Safe Handling and Storage

Due to the corrosive nature of this compound and the lack of comprehensive toxicity data, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A complete barrier between the researcher and the chemical must be established.[3]

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield. Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1]
- **Skin Protection:**
 - **Hand Protection:** Handle with chemically resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[1][4]
 - **Body Protection:** Wear a lab coat. For protocols with a higher risk of splash or dust generation, a chemical-resistant apron or suit is recommended.[1][4]
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[1][3] If a fume hood is not available, a fit-tested N95 respirator is the minimum requirement for handling solids. For volatile substances or when aerosol generation is likely, a higher level of respiratory protection, such as a full-face respirator with appropriate cartridges or a powered air-purifying respirator (PAPR), is necessary.[3]

Engineering Controls

- All work with **Methyl 6-hydroxy-5-nitronicotinate** must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Safety showers and eyewash stations must be readily accessible in the immediate work area.

Storage

- Store in a cool, dry place away from incompatible materials.[\[1\]](#)[\[4\]](#)
- Keep containers tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store at room temperature.[\[1\]](#)
- Containers should be stored in secondary containment.[\[4\]](#)

Emergency Procedures

First-Aid Measures

Immediate medical attention is required in all cases of exposure.

- General Advice: Consult a physician. Show the Safety Data Sheet to the doctor in attendance. Move out of the dangerous area.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: No data available.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [1]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[1]
- Environmental Precautions: Do not let the product enter drains.[1]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: No data available.
- Hazardous Decomposition Products: No data available.

Experimental Protocols for Safety Assessment

Given that **Methyl 6-hydroxy-5-nitronicotinate** is classified as causing severe skin burns, a key experimental protocol for safety assessment would be an in vitro skin corrosion test. The OECD Test Guideline 431 provides a validated method for this purpose, avoiding the use of live animals.[\[5\]](#)[\[6\]](#)

OECD Test Guideline 431: In Vitro Skin Corrosion - Reconstructed Human Epidermis (RhE) Test Method

Objective: To identify corrosive substances and mixtures, and to partially sub-categorize corrosives, without the use of laboratory animals.[\[5\]](#)

Principle: The test is based on the premise that corrosive chemicals can penetrate the stratum corneum and are cytotoxic to the underlying cell layers. It utilizes a reconstructed human epidermis (RhE) model which mimics the biochemical and physiological properties of the upper layers of human skin. The test material is applied topically to the RhE model, and cell viability is measured after specific exposure times. Corrosive materials are identified by their ability to decrease cell viability below defined threshold levels.[\[7\]](#)

Methodology:

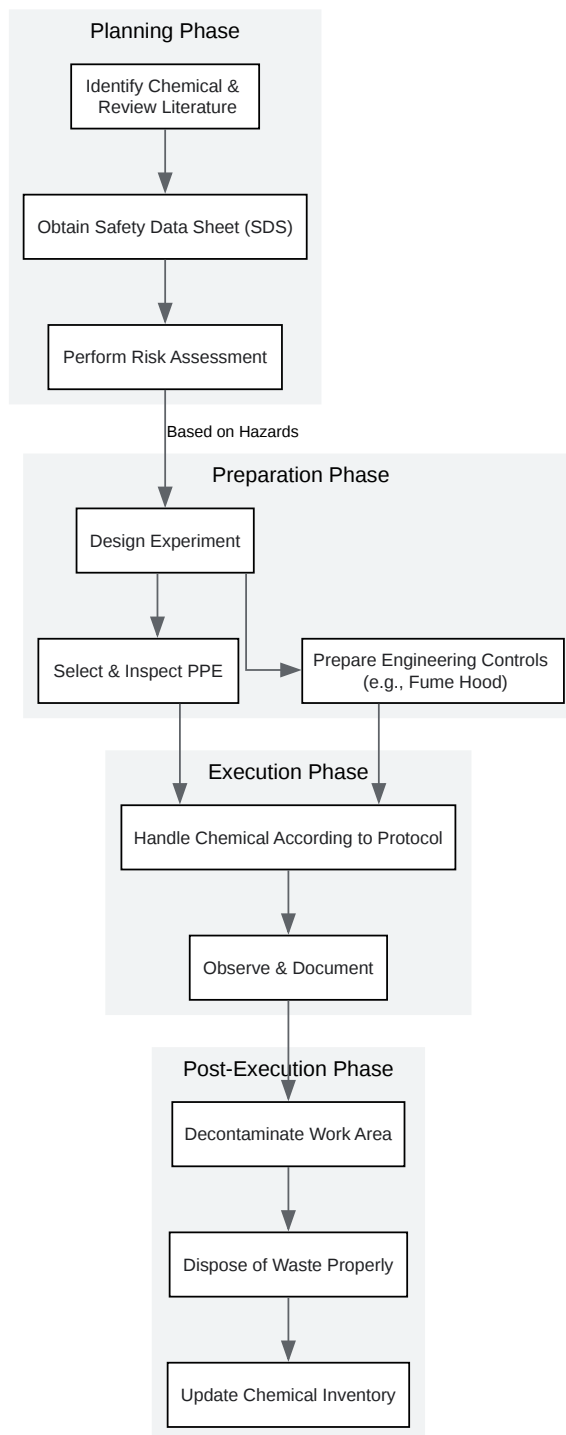
- RhE Model Preparation: A commercially available, validated RhE model (e.g., EpiDerm™, EpiSkin™) is used. The tissues are conditioned by placing them in a culture medium and incubating them.
- Test Chemical Application:
 - The test chemical (liquid or solid) is applied uniformly to the surface of the RhE tissue.[\[7\]](#) Typically, a sufficient amount (e.g., 25 µL for liquids or 25 mg for solids) is applied to cover the epidermis.
 - Two tissue replicates are used for each treatment, control, and exposure time.[\[7\]](#)
- Exposure and Incubation:

- The tissues are exposed to the test chemical for defined periods, typically 3 minutes and 1 hour.
- After the exposure period, the test chemical is carefully removed by rinsing with a buffered saline solution.
- Cell Viability Assessment (MTT Assay):
 - The tissues are transferred to a fresh medium containing MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - Viable cells in the tissue reduce the yellow MTT to a blue formazan salt.
 - The tissues are incubated for approximately 3 hours.
 - The formazan salt is then extracted from the tissues using a solvent (e.g., isopropanol).
 - The optical density of the extracted formazan is measured using a spectrophotometer.
- Data Interpretation:
 - Cell viability is expressed as a percentage relative to the negative control.
 - Classification Criteria:
 - Corrosive: If the mean cell viability after a 3-minute exposure is $\leq 50\%$.
 - Corrosive: If the mean cell viability after a 1-hour exposure is $\leq 15\%$.
 - Non-Corrosive: If the mean cell viability after a 1-hour exposure is $> 15\%$.

Visualizations

The following diagrams illustrate key logical workflows for handling and assessing the safety of chemical compounds in a research setting.

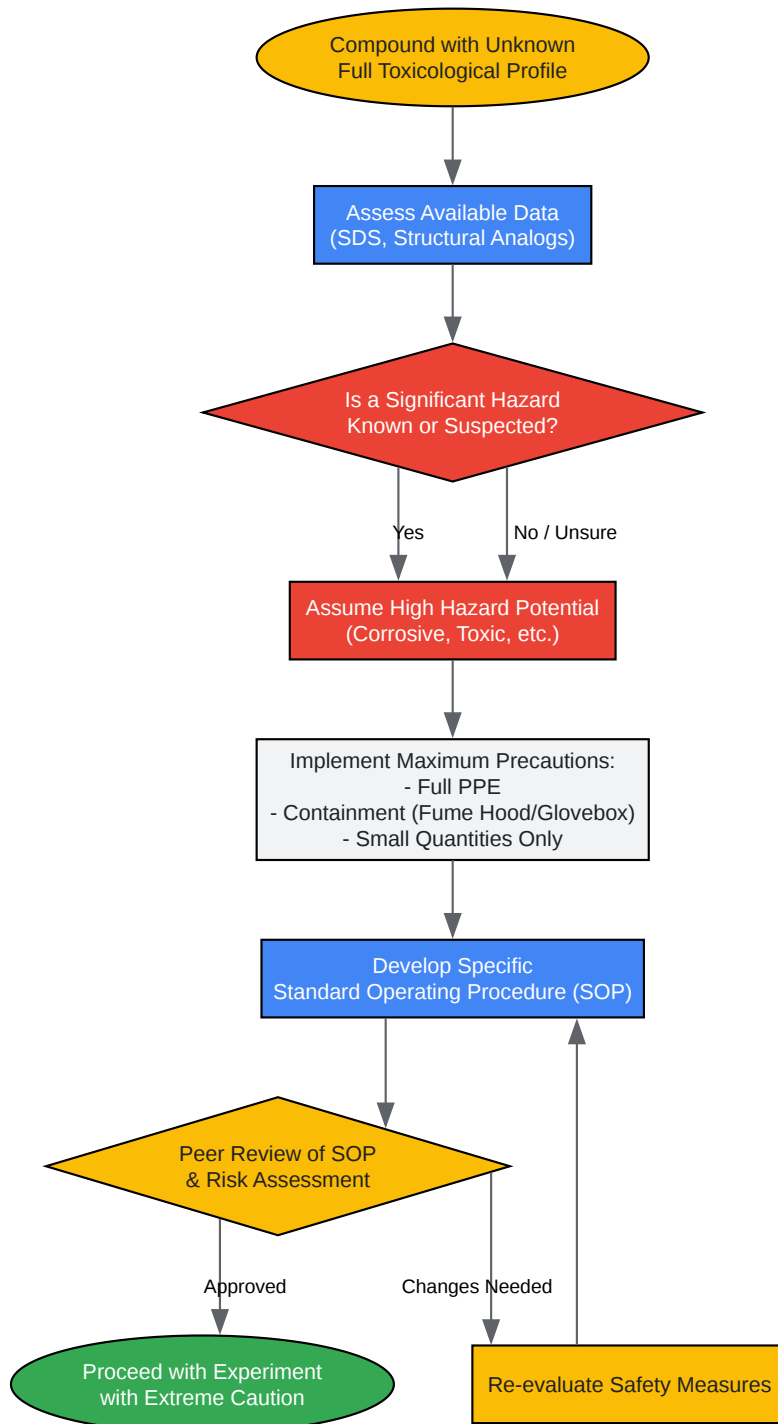
General Workflow for Safe Chemical Handling



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Caption: A logical workflow for safe chemical handling in a research environment.

Decision Process for Handling a Compound with Unknown Toxicity



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Caption: A decision-making workflow for handling chemicals with incomplete toxicological data.

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